

Technical Whitepaper & Safety Guide: Cholesteryl Hexadecyl Carbonate[1][2]

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Compound of Interest

Compound Name: Cholesteryl hexadecyl carbonate

CAS No.: 15455-87-5

Cat. No.: B095776

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Document Type: Technical Safety & Application Guide Subject: **Cholesteryl Hexadecyl Carbonate** (CAS: 15455-87-5) Target Audience: Pharmaceutical Researchers, Formulation Scientists, and Chemical Safety Officers.[1][2][3]

Chemical Architecture & Physicochemical Profile[1][2][3][4]

Cholesteryl hexadecyl carbonate (also known as Cholesteryl cetyl carbonate) is not merely a lipid; it is a thermotropic liquid crystal mesogen.[1][3] Unlike standard biological lipids that transition directly from solid to liquid, this molecule exhibits distinct mesophases—states of matter where the molecule possesses the fluidity of a liquid but retains the orientational order of a crystal.[1]

Its significance in drug development lies in its phase transition temperature (~36°C), which aligns almost perfectly with human physiological temperature.[1][3] This property allows for the engineering of "smart" drug delivery systems that undergo structural changes—and subsequent drug release—upon contact with biological tissues.[1]

Molecular Identity

Parameter	Detail
IUPAC Name	Cholest-5-en-3-yl hexadecyl carbonate
CAS Number	15455-87-5
Molecular Formula	
Molecular Weight	655.1 g/mol
Synonyms	Cholesteryl cetyl carbonate; Cetyl cholesteryl carbonate
Solubility	Soluble in chloroform, dichloromethane, benzene.[1][2][3] Insoluble in water.[1][3]

Phase Behavior & Thermal Properties

The utility of this material is dictated by its thermal history.[1][3]

- Crystalline Solid:

[2][3]

- Mesophase (Liquid Crystal):

(Smectic/Cholesteric textures)[2][3]

- Isotropic Liquid:

[2][3]

“

Technical Insight: The carbonate linkage provides greater hydrolytic stability compared to standard ester linkages, yet it remains susceptible to enzymatic cleavage (esterases), making it biodegradable.[\[1\]](#)[\[3\]](#)

Hazard Identification & Mechanistic Toxicology[\[2\]](#)[\[3\]](#)

While often categorized as "low toxicity" based on acute lethality data, the safety profile of **Cholesteryl hexadecyl carbonate** must be understood through the lens of lipophilicity and membrane intercalation.[\[1\]](#)

GHS Classification (Self-Classified based on Analogues)

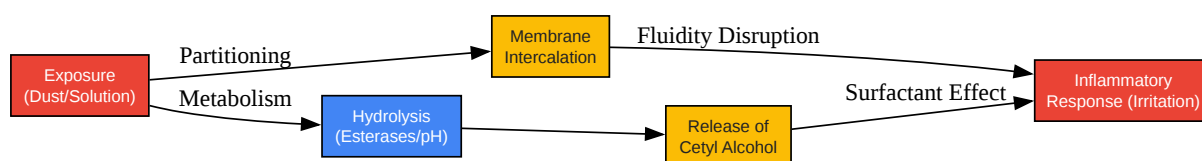
- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
 - H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
 - H335: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

Mechanistic Toxicology

Why is it an irritant?

- Lipophilic Intercalation: The hexadecyl chain and steroid nucleus allow the molecule to partition rapidly into the lipid bilayer of cell membranes.[\[1\]](#) In high concentrations (e.g., dust contact with eyes/lungs), this alters membrane fluidity, leading to cellular stress and inflammatory signaling.[\[1\]](#)[\[3\]](#)
- Metabolic Byproducts: Upon hydrolysis (chemical or enzymatic), the molecule yields:

- Cholesterol: Biocompatible.[1][3][4]
- Cetyl Alcohol (1-Hexadecanol): A known mild irritant and surfactant.[1][2][3]
- Carbon Dioxide: Inert.[1][3]
- Risk:[1][2][3] The accumulation of cetyl alcohol in sensitive tissues (eyes/lungs) drives the irritation potential.[1]



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Figure 1: Mechanistic pathway of **Cholesteryl hexadecyl carbonate** toxicity.[2][3] Irritation stems from both direct membrane disruption and hydrolysis byproducts.[1]

Operational Protocols: Handling & Storage[1][2][3]

Storage Architecture[2]

- Temperature Control: Store at 2–8°C.
 - Reasoning: Storing below the lower phase transition () ensures the material remains in a stable crystalline state.[3] Repeated cycling through the mesophase () during storage can induce polymorphism, altering the melting point and affecting reproducibility in formulation.[1][3]
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.[1][3]
 - Reasoning: Prevents oxidative degradation of the steroid nucleus over long-term storage. [3]

Emergency Response

Scenario	Immediate Action	Mechanistic Rationale
Eye Contact	Rinse with water for 15 min. Do not rub.	Mechanical friction combined with lipophilic particles embedding in the cornea exacerbates injury.[1][3]
Skin Contact	Wash with soap and water.[1][3]	Water alone is ineffective due to high lipophilicity; surfactant (soap) is required to solubilize and remove the ester.[3]
Inhalation	Move to fresh air.[1][3]	Particulates can cause physical blockage of alveoli; removal prevents saturation of pulmonary surfactant.[1][3]

Advanced Application Protocols

Protocol A: Formulation of Thermosensitive Liposomes

Objective: Create drug-loaded liposomes that release their payload at body temperature (), utilizing the phase transition of **Cholesteryl hexadecyl carbonate**. [3]

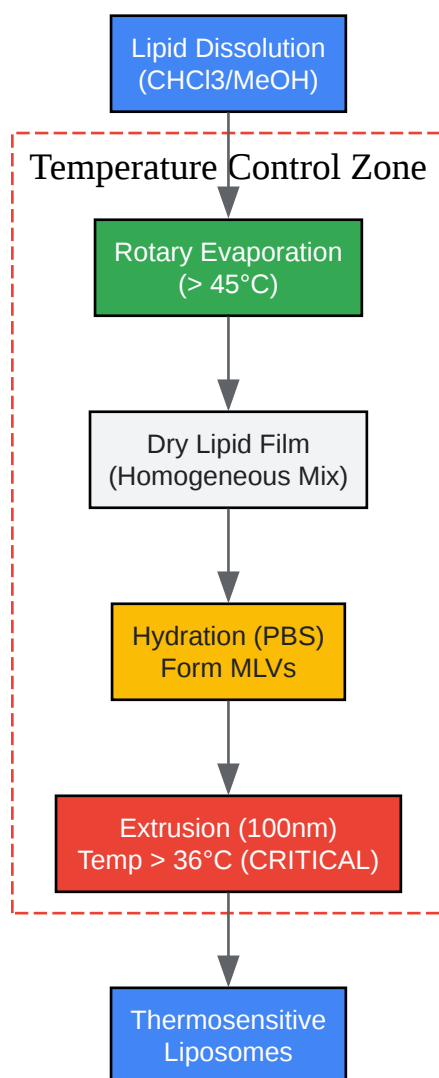
Materials:

- DPPC (Dipalmitoylphosphatidylcholine)[2][3]
- **Cholesteryl hexadecyl carbonate** (CHC)[2][3][5]
- DSPE-PEG2000 (Stabilizer)[2][3]
- Hydrophobic Drug (e.g., Doxorubicin or Amphotericin B)[1][2][3]

Methodology:

- Molar Ratio Setup: Prepare a lipid mixture of DPPC:CHC:DSPE-PEG (e.g., 70:25:5).[1][3]

- Expert Note: High CHC content (>30%) may destabilize the vesicle.[3] The 25% inclusion is optimized to disrupt the bilayer order specifically at the transition point [1].[1]
- Thin Film Formation: Dissolve lipids in Chloroform:Methanol (2:1). Evaporate solvent under reduced pressure (Rotavap) at (above the transition temp of CHC) to ensure homogeneous mixing.
- Hydration: Hydrate the film with PBS (pH 7.[1][3]4) at .[1][3] Agitate to form Multilamellar Vesicles (MLVs).[1][3]
- Sizing (Extrusion): Extrude through 100 nm polycarbonate membranes at .
 - Critical Step: Extrusion must occur above the CHC clearing point ().[3] Extruding below this temp results in filter clogging due to the solid/viscous mesophase state of the lipid.[1]
- Validation: Use Differential Scanning Calorimetry (DSC) to confirm the shift in phase transition peak.[1][3]



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Figure 2: Workflow for thermosensitive liposome generation.[1][3] The red zone indicates steps that must be performed above the liquid crystal transition temperature () to ensure homogeneity.

Protocol B: Liquid Crystal Thermochromic Sensor

Objective: Synthesize a mixture for visual temperature mapping (e.g., for skin thermography).
[1][3]

Materials:

- Cholesteryl hexadecyl carbonate (CHC)[2][3][5]

- Cholesteryl nonanoate (CN)^[2]^[3]^[6]^[7]
- Cholesteryl benzoate (CB)^[2]^[3]

Methodology:

- Weighing: Combine CHC (40%), CN (40%), and CB (20%) by weight.
 - Causality: Pure CHC has a narrow range (^[2]^[3] Doping with Benzoate shifts the color play to higher temperatures; Nonanoate broadens the viscous range ^[2]^[1]
- Melting: Heat the vial to (isotropic phase) using a heat gun. Vortex vigorously.
- Annealing: Allow the mixture to cool slowly to room temperature.
- Application: Apply as a thin film (20 microns) on a black substrate.
 - Observation: The mixture will reflect different wavelengths (colors) based on the helical pitch of the cholesteric phase, which expands/contracts with temperature.^[1]

References

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